

# Commercial suppliers of [2-(Pyrrolidin-1-ylmethyl)phenyl]methanol

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## Compound of Interest

Compound Name:	[2-(Pyrrolidin-1-ylmethyl)phenyl]methanol
Cat. No.:	B185542

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An In-depth Technical Guide to **[2-(Pyrrolidin-1-ylmethyl)phenyl]methanol** for Researchers and Drug Development Professionals

## Introduction

**[2-(Pyrrolidin-1-ylmethyl)phenyl]methanol** is a key chemical intermediate characterized by its unique structure, which combines a phenylmethanol core with a pyrrolidine substituent. This arrangement makes it a valuable building block in medicinal chemistry and organic synthesis. The pyrrolidine ring, a five-membered nitrogen heterocycle, is a prevalent scaffold in numerous FDA-approved drugs, prized for its ability to explore three-dimensional pharmacophore space and introduce stereochemistry.<sup>[1][2][3]</sup> This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, providing detailed information on its chemical properties, commercial availability, safe handling protocols, and applications.

## Chemical Identity and Physicochemical Properties

Accurate identification is the first step in successful research. **[2-(Pyrrolidin-1-ylmethyl)phenyl]methanol** is identified by the CAS Number 91271-58-8.<sup>[4][5]</sup> Its structure and properties are summarized below.

Table 1: Chemical and Physical Properties

Property	Value	Source(s)
IUPAC Name	[2-(pyrrolidin-1-ylmethyl)phenyl]methanol	<a href="#">[6]</a>
Synonyms	2-Pyrrolidinomethylbenzylalkohol	<a href="#">[4]</a>
CAS Number	91271-58-8	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	191.27 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Solid or liquid form is available	<a href="#">[5]</a>
Purity	Typically ≥95%	<a href="#">[5]</a>
Boiling Point	301.8°C at 760 mmHg	<a href="#">[4]</a>
Density	1.112 g/cm <sup>3</sup>	<a href="#">[4]</a>
Flash Point	139.9°C	<a href="#">[4]</a>
LogP	1.71	<a href="#">[4]</a>

## Commercial Availability and Procurement

**[2-(Pyrrolidin-1-ylmethyl)phenyl]methanol** is available from a range of specialized chemical suppliers. These vendors typically offer the compound as a research-grade material, suitable for laboratory-scale synthesis and drug discovery applications. When selecting a supplier, researchers should consider factors such as purity, available quantities, lead times, and the availability of comprehensive technical documentation like Certificates of Analysis (CoA) and Safety Data Sheets (SDS).

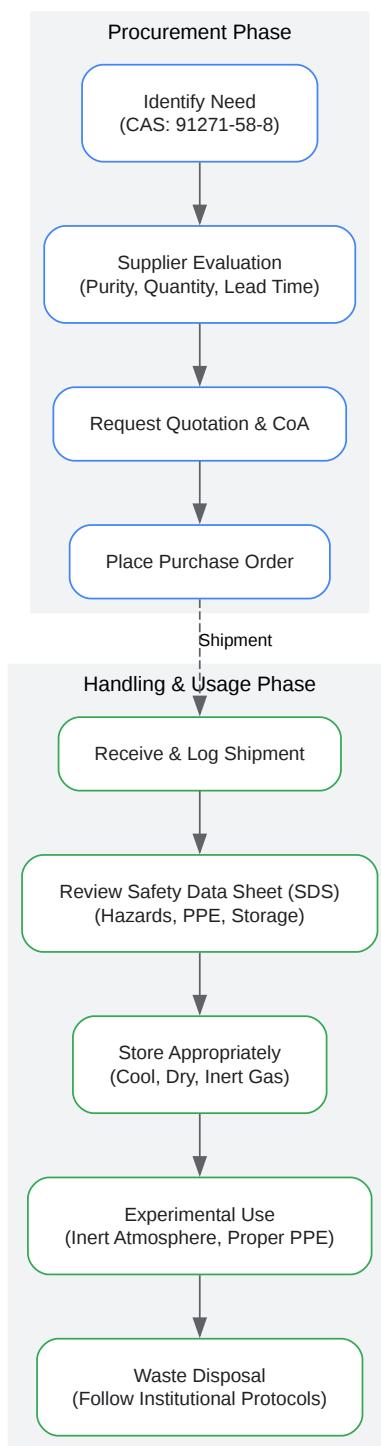
Table 2: Commercial Suppliers

Supplier	Product Code(s)	CAS Number	Notes
Fisher Scientific	CC44809CB, CC44809DA, etc.	91271-58-8	Provides detailed Safety Data Sheet.
Hit2Lead (ChemBridge)	BB-4001120	91271-58-8	Offers gram-scale quantities for screening. <a href="#">[5]</a>
Fluorochem	F038400	91271-58-8	Lists compound as a building block. <a href="#">[6]</a>
LookChem	N/A	91271-58-8	Lists various suppliers and properties. <a href="#">[4]</a>
BLDpharm	N/A	73051-88-4*	Sells a constitutional isomer. <a href="#">[7]</a>
CymitQuimica	3D-YCA05188	N/A	Distributed by Biosynth. <a href="#">[8]</a> <a href="#">[9]</a>
Sigma-Aldrich	N/A	91271-58-8	Provides detailed Safety Data Sheet.

\*Note: BLDpharm lists CAS 73051-88-4, which corresponds to the constitutional isomer (2-(Pyrrolidin-1-yl)phenyl)methanol. Researchers must ensure they are sourcing the correct isomer for their application.

Below is a standardized workflow for the procurement and handling of specialized chemical reagents like **[2-(Pyrrolidin-1-ylmethyl)phenyl]methanol**.

Diagram 1: Reagent Procurement &amp; Handling Workflow

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Caption: A typical workflow for sourcing and safely managing a chemical reagent.

## Applications in Research and Drug Discovery

The structural motifs within **[2-(Pyrrolidin-1-ylmethyl)phenyl]methanol** make it a versatile precursor for more complex molecules, particularly in the development of novel therapeutics.

- **Scaffold for Biologically Active Compounds:** The pyrrolidine ring is a cornerstone in medicinal chemistry.<sup>[1]</sup> Its derivatives are explored for a wide range of therapeutic targets, including central nervous system (CNS) disorders, cancer, and infectious diseases.<sup>[1]</sup> This specific compound serves as a ready-made building block to incorporate the pyrrolidinomethyl phenyl group into larger molecules.
- **Ligand Synthesis:** The nitrogen atom in the pyrrolidine ring and the hydroxyl group of the methanol substituent can act as coordination sites for metal ions. This makes the molecule and its derivatives candidates for the development of chiral ligands used in asymmetric catalysis.
- **M5 Receptor Antagonists:** While not this exact molecule, closely related structures based on a pyrrolidine core have been investigated for their potent and selective antagonism of the M5 muscarinic acetylcholine receptor.<sup>[10]</sup> Such compounds are valuable tool compounds for studying neurological disorders and validating M5 as a drug target.<sup>[10]</sup> The development of these antagonists often involves coupling a pyrrolidine-containing fragment with other functionalities, a synthetic strategy for which **[2-(Pyrrolidin-1-ylmethyl)phenyl]methanol** could be a suitable starting material.<sup>[10]</sup>

## Safety, Handling, and Storage

As a laboratory chemical, **[2-(Pyrrolidin-1-ylmethyl)phenyl]methanol** must be handled with appropriate precautions. Information is derived from publicly available Safety Data Sheets (SDS).<sup>[11]</sup>

- **Hazard Identification:**
  - Causes skin and serious eye irritation.
  - May cause respiratory irritation.
  - May be harmful if swallowed or inhaled.<sup>[11]</sup>

- Some suppliers classify it as a combustible liquid.
- May damage fertility or the unborn child.
- Recommended Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles compliant with OSHA or European Standard EN166.[\[11\]](#)
  - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[11\]](#)
  - Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[\[11\]](#)
- Handling and Storage:
  - Handling: Use only in a well-ventilated area, preferably a chemical fume hood. Avoid breathing vapors or mist. Prevent contact with skin, eyes, and clothing.[\[11\]](#) Keep away from heat, sparks, and open flames.
  - Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Some suppliers recommend storing under an inert gas as the material may be moisture-sensitive.

## General Protocol for Solution Preparation

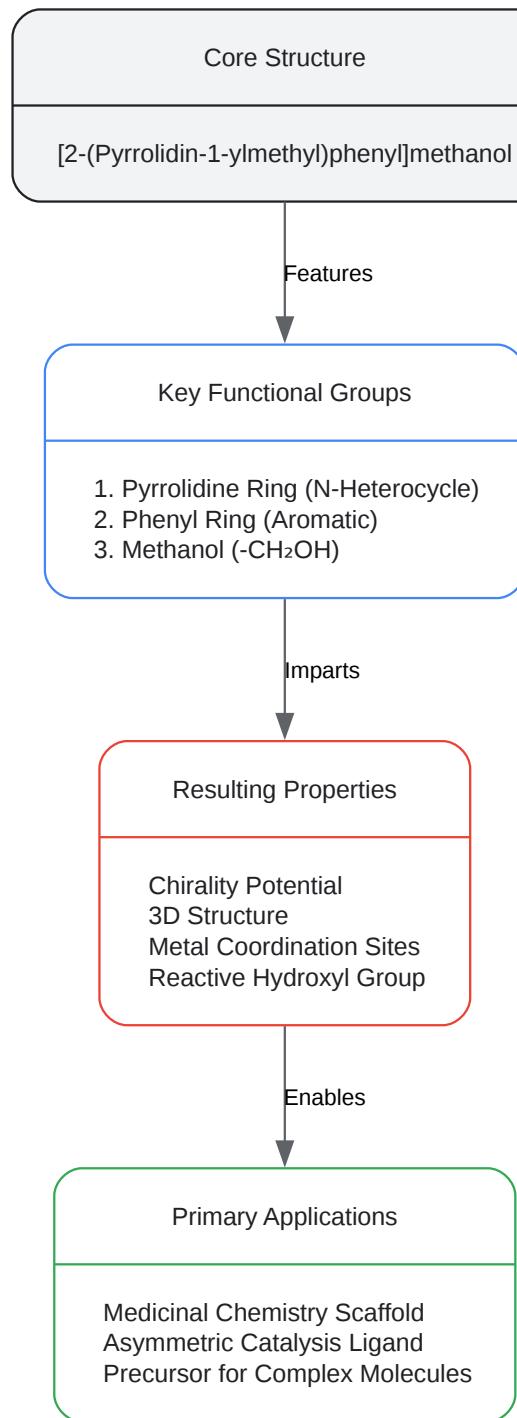
The following is a generalized protocol for preparing a stock solution of a solid reagent like **[2-(Pyrrolidin-1-ylmethyl)phenyl]methanol**.

- Pre-Experiment Setup:
  - Ensure all work is performed in a certified chemical fume hood.
  - Don the required PPE: safety goggles, lab coat, and compatible chemical-resistant gloves.
  - Select a clean, dry glass vial or flask with a screw cap or septum.

- Prepare the appropriate solvent (e.g., anhydrous DMSO, DMF, or as dictated by the specific reaction).
- Reagent Weighing:
  - Tare a clean, dry weighing boat on an analytical balance.
  - Carefully transfer the desired amount of **[2-(Pyrrolidin-1-ylmethyl)phenyl]methanol** from its storage container to the weighing boat.
  - Record the exact mass.
  - Promptly and securely close the main storage container, ensuring it is sealed under inert gas if required.
- Dissolution:
  - Transfer the weighed solid into the selected glass vial or flask.
  - Using a calibrated pipette, add the calculated volume of solvent to the vial to achieve the target concentration.
  - Seal the vial and mix the contents by vortexing or gentle agitation until the solid is completely dissolved. Mild heating or sonication may be applied if solubility is an issue, provided the compound is thermally stable.
- Storage of Solution:
  - Clearly label the vial with the compound name, concentration, solvent, and date of preparation.
  - Store the solution under the recommended conditions (e.g., at -20°C or as appropriate) and protect from light if the compound is light-sensitive.

The relationship between the compound's properties and its application is visualized below.

Diagram 2: Structure-Application Relationship

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Caption: How the functional groups of the molecule enable its applications.

## Conclusion

**[2-(Pyrrolidin-1-ylmethyl)phenyl]methanol** is a valuable and commercially accessible chemical building block for advanced applications in drug discovery and organic synthesis. Its utility is derived directly from its constituent pyrrolidine and phenylmethanol moieties. Researchers seeking to procure this compound have several reliable commercial sources. However, due to its hazardous properties, strict adherence to safety and handling protocols outlined in the supplier's Safety Data Sheet is paramount for its safe and effective use in the laboratory.

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